

# Comparative X-ray Crystallographic Analysis of Diethyl Malonate Derivatives

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## Compound of Interest

Compound Name: Diethyl 2-(2-oxopropyl)malonate

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A detailed comparison of the structural properties of two diethyl malonate derivatives, offering insights for researchers, scientists, and drug development professionals.

While a direct X-ray crystallographic analysis of **Diethyl 2-(2-oxopropyl)malonate** is not publicly available in the searched literature, this guide provides a comparative analysis of two complex diethyl malonate derivatives for which crystallographic data have been published. This comparison serves as a valuable resource for understanding the structural chemistry of this class of compounds.

The two derivatives compared in this guide are:

- Compound 1: Diethyl 2-acetoxy-2-[3-(4-nitrophenyl)-3-oxo-1-phenylpropyl]malonate
- Compound 2: Diethyl 3,5-di-*t*-butyl-4-hydroxybenzyl phenyl malonate

This guide will summarize their crystallographic data in a structured table, detail the experimental protocols for their synthesis and analysis, and visualize the general experimental workflow.

## Data Presentation: Crystallographic Comparison

The table below summarizes the key crystallographic data for the two diethyl malonate derivatives, allowing for a direct comparison of their structural parameters.

Parameter	Compound 1: Diethyl 2-acetoxy-2-[3-(4-nitrophenyl)-3-oxo-1-phenylpropyl]malonate	Compound 2: Diethyl 3,5-di- <i>t</i> -butyl-4-hydroxybenzyl phenyl malonate
Chemical Formula	C <sub>24</sub> H <sub>25</sub> NO <sub>9</sub>	C <sub>28</sub> H <sub>38</sub> O <sub>5</sub>
Molecular Weight	471.46 g/mol	454.60 g/mol
Crystal System	Monoclinic	Monoclinic
Space Group	P2 <sub>1</sub> /n	Not specified in abstracts
Unit Cell Dimensions	a = 10.368(1) Å, b = 21.849(2) Å, c = 10.842(1) Å, β = 108.97(1)°	Not specified in abstracts
Volume	2322.1(4) Å <sup>3</sup>	Not specified in abstracts
Z (Molecules per unit cell)	4	Not specified in abstracts
Key Supramolecular Features	C—H⋯O and C—H⋯π hydrogen bonds, forming a three-dimensional network. <sup>[1]</sup>	Inter-molecular hydrogen bonds of the type O—H⋯O, leading to the formation of one-dimensional chains.

## Experimental Protocols

This section provides detailed methodologies for the synthesis and X-ray crystallographic analysis of the featured compounds, based on the available literature.

## Synthesis and Crystallization

Compound 1: Diethyl 2-acetoxy-2-[3-(4-nitrophenyl)-3-oxo-1-phenylpropyl]malonate

The synthesis of this compound was achieved through the reaction of 4'-nitrochalcone with diethyl 2-acetoxymalonate.<sup>[1]</sup> The reaction was conducted in a solid/liquid two-phase system consisting of sodium carbonate and tetrahydrofuran (THF), and was catalyzed by a glucopyranoside-based crown ether.<sup>[1]</sup> The resulting product was isolated using preparative thin-layer chromatography (TLC) on silica gel.<sup>[1]</sup> Single crystals suitable for X-ray diffraction

were obtained by crystallization from ethanol.[1] The structure was confirmed by  $^1\text{H}$  and  $^{13}\text{C}$  NMR and mass spectroscopy.[1]

Compound 2: Diethyl 3,5-di-*t*-butyl-4-hydroxybenzyl phenyl malonate

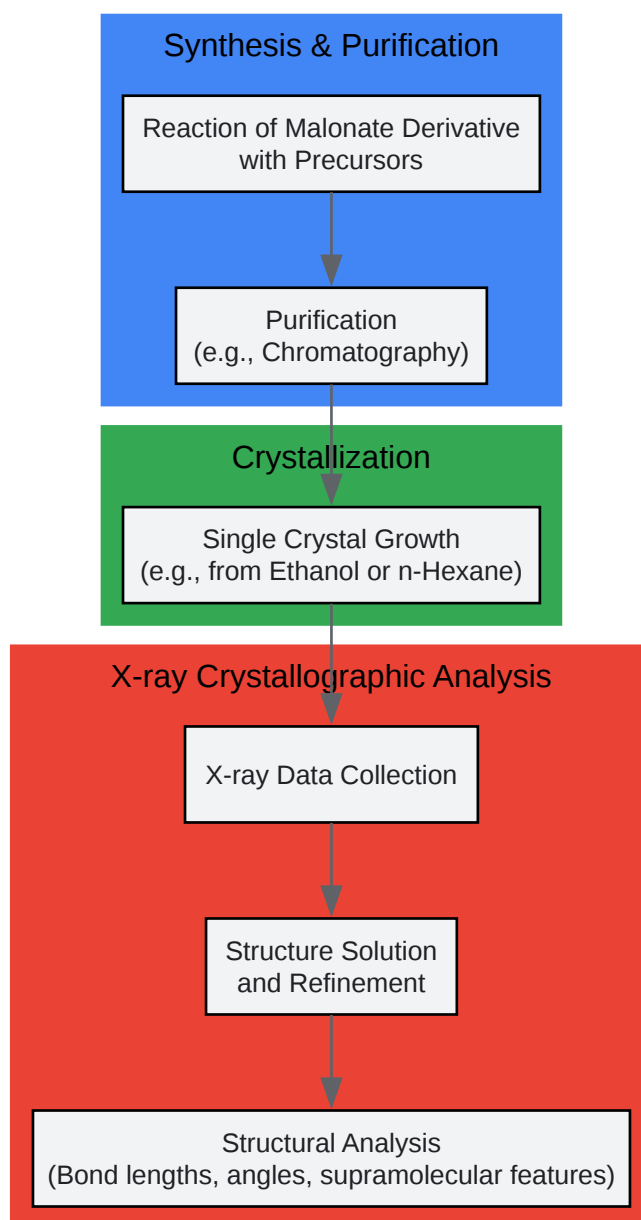
This compound was synthesized via a novel method. The synthesis involved the use of N,N-dimethyl-3,5-di-*t*-butyl-4-hydroxybenzyl amine as an alkylation reagent. Single crystals suitable for X-ray analysis were grown from a slow evaporation of an n-hexane solution.[2]

## X-ray Data Collection and Structure Refinement

For Compound 1, the crystal data, data collection, and structure refinement details are summarized in the referenced publication.[1] All hydrogen atoms were located in difference electron-density maps and were included in the refinement at calculated positions.[1]

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and X-ray crystallographic analysis of a diethyl malonate derivative, based on the methodologies described.



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Generalized workflow for synthesis and crystallographic analysis.

This guide highlights the importance of X-ray crystallography in elucidating the detailed three-dimensional structures of complex organic molecules. The data presented for the two diethyl malonate derivatives showcases the structural diversity within this class of compounds, driven by different substitution patterns and resulting in distinct supramolecular assemblies. For researchers in drug development, such structural insights are crucial for understanding molecular interactions and designing new therapeutic agents.

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## References

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